

# 4-Methylisoquinoline-5-sulfonyl chloride chemical properties

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## Compound of Interest

Compound Name: 4-Methylisoquinoline-5-sulfonyl  
chloride

Cat. No.: B018519

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## An In-depth Technical Guide on 4-Methylisoquinoline-5-sulfonyl chloride

This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and safety protocols for **4-Methylisoquinoline-5-sulfonyl chloride**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Properties

**4-Methylisoquinoline-5-sulfonyl chloride** is a heterocyclic organic compound containing an isoquinoline core functionalized with a methyl group and a sulfonyl chloride group. Its reactive sulfonyl chloride moiety makes it a valuable intermediate in organic synthesis, particularly for the development of pharmaceutical agents.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>8</sub> ClNO <sub>2</sub> S	[1][2]
Molecular Weight	241.69 g/mol	[2]
CAS Number	194032-16-1	[2][3]
Purity	Typically ≥95.0%	[2]
InChI Key	JHXVHTVZWRBEBJ-UHFFFAOYSA-N	[2]
Canonical SMILES	<chem>Cc1cncc2cccc(S(=O)(=O)Cl)c12</chem>	[3]
Appearance	Likely a solid, as related compounds are powders or solids.	[4][5]
Solubility	Expected to be soluble in polar organic solvents like DMSO and reactive towards water.[5] [6]	

## Spectral and Analytical Data

While specific spectra for **4-Methyloquinoline-5-sulfonyl chloride** are not publicly available, characteristic analytical data can be inferred from the analysis of similar sulfonyl chloride compounds.[7]

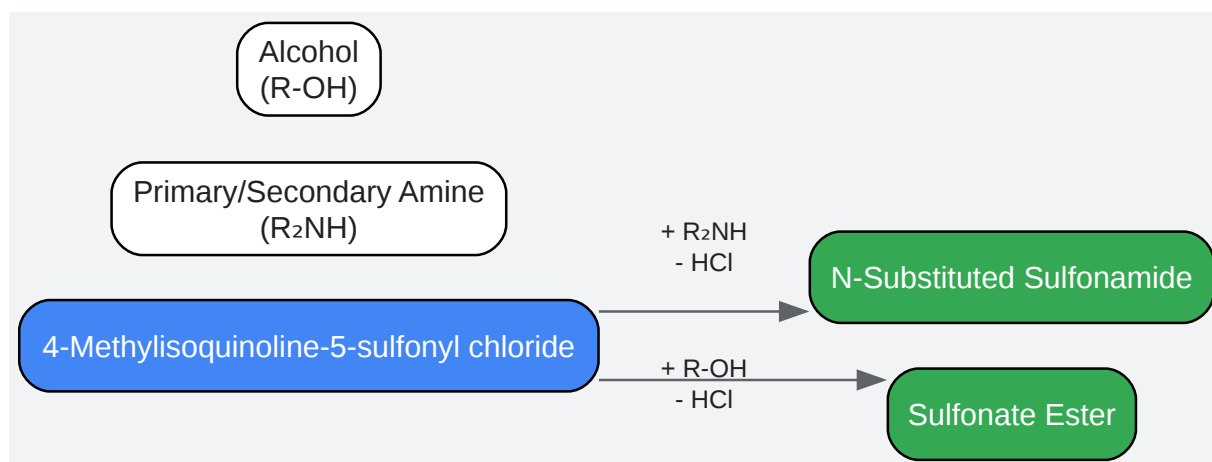
Technique	Expected Characteristics
$^1\text{H}$ NMR	Protons on the isoquinoline ring adjacent to the electron-withdrawing sulfonyl chloride group are expected to show a downfield chemical shift. <sup>[7]</sup> The methyl group would appear as a singlet in the aliphatic region.
$^{13}\text{C}$ NMR	The carbon atom attached to the sulfonyl chloride group will be significantly deshielded. A full spectrum of signals corresponding to the ten carbon atoms of the isoquinoline ring and the methyl group would be expected.
Infrared (IR)	Strong characteristic absorption bands are expected for the sulfonyl chloride group in the regions of $1410\text{--}1370\text{ cm}^{-1}$ and $1204\text{--}1166\text{ cm}^{-1}$ . <sup>[7]</sup>
Mass Spectrometry (MS)	The mass spectrum would show a molecular ion peak and a characteristic isotopic pattern ( $A+2$ peak) due to the presence of the $^{37}\text{Cl}$ isotope. <sup>[7]</sup>

## Reactivity and Chemical Behavior

The primary site of reactivity is the sulfonyl chloride group, which is a good leaving group and readily undergoes nucleophilic substitution.

- **Reaction with Nucleophiles:** It reacts with primary and secondary amines to form stable sulfonamides and with alcohols to form sulfonate esters.<sup>[6][8]</sup> These reactions are typically conducted in the presence of a non-nucleophilic base like pyridine or triethylamine to neutralize the HCl byproduct.<sup>[8]</sup>
- **Moisture Sensitivity:** The compound is moisture-sensitive and hydrolyzes in the presence of water.<sup>[9]</sup> This reaction liberates acidic gases.<sup>[4]</sup>
- **Role as an Intermediate:** Its reactivity makes it a key building block in medicinal chemistry. The analogous compound, 4-fluoroisoquinoline-5-sulfonyl chloride, is a crucial intermediate

in the synthesis of Ripasudil, a Rho kinase inhibitor used for treating glaucoma.[5] This suggests a similar potential for **4-methylisoquinoline-5-sulfonyl chloride** in the development of kinase inhibitors and other therapeutic agents.



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**Figure 1.** General reactivity of **4-Methylisoquinoline-5-sulfonyl chloride** with nucleophiles.

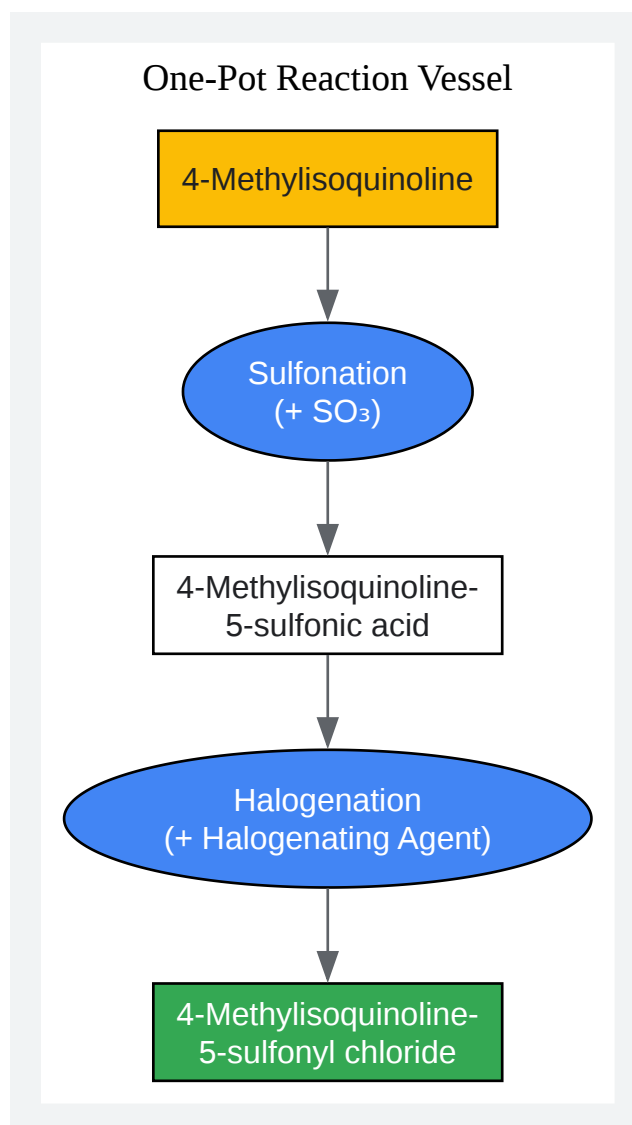
## Experimental Protocols: Synthesis

A definitive, published synthesis protocol for **4-Methylisoquinoline-5-sulfonyl chloride** is not readily available. However, its synthesis can be logically derived from established methods for preparing analogous aromatic sulfonyl chlorides.[10][11] A common and effective industrial method involves a two-step, one-pot process.[10][12]

Proposed Synthesis Workflow:

- **Sulfonation:** The starting material, 4-methylisoquinoline, is reacted with a sulfonating agent such as sulfuric anhydride ( $SO_3$ ), potentially in the presence of sulfuric acid, to form the intermediate 4-methylisoquinoline-5-sulfonic acid.[10][12]
- **Halogenation:** Without isolating the sulfonic acid intermediate, a halogenating agent like thionyl chloride ( $SOCl_2$ ) or phosphorus pentachloride ( $PCl_5$ ) is added to the reaction mixture. [10][12] This converts the sulfonic acid group into the desired sulfonyl chloride.

- Workup and Isolation: The final product is then isolated and purified from the reaction mixture, often involving extraction and crystallization. For related compounds, purification can be achieved by forming an acid-added salt to separate it from positional isomers.[10]



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**Figure 2.** Proposed one-pot synthesis workflow for **4-Methylisoquinoline-5-sulfonyl chloride**.

## Safety, Handling, and Storage

**4-Methylisoquinoline-5-sulfonyl chloride** is a hazardous chemical that requires strict safety protocols.

## Hazard Profile:

Hazard Type	Description	Citations
Acute Toxicity	Toxic if swallowed, in contact with skin, or inhaled. Fatal if inhaled in high concentrations.	
Corrosivity	Causes severe skin burns and eye damage.[4][13]	[4][13]
Sensitization	May cause an allergic skin reaction.	
Irritation	May cause respiratory irritation.	[4]
Reactivity Hazards	Reacts with water, liberating acidic and toxic gases.[4] May be corrosive to metals.	

## Handling and Personal Protective Equipment (PPE):

- Work should be conducted exclusively in a well-ventilated chemical fume hood.[4][9]
- Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and chemical safety goggles or a face shield.[4][13]
- Avoid breathing dust, vapors, or mists.[4]
- Prevent all contact with skin, eyes, and clothing.[4]
- Wash hands thoroughly after handling.[4]

## Storage and Incompatibilities:

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area. [4] Recommended storage is refrigerated (2-8 °C).

- Inert Atmosphere: Due to its moisture sensitivity, it should be handled and stored under an inert atmosphere, such as nitrogen.[4][9]
- Incompatible Materials: Keep away from water, strong oxidizing agents, strong acids, strong bases, alcohols, and amines.[4] Do not store in metal containers.

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